

Spectral Data Analysis of Nuezhenidic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Nuezhenidic acid*

Cat. No.: *B10818027*

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This technical guide provides a comprehensive overview of the spectral data analysis of **Nuezhenidic acid**, a novel compound isolated from the fruits of *Ligustrum lucidum*. The structural elucidation of this molecule was achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This document presents a summary of the key spectral data in tabular format, details the experimental protocols for data acquisition, and visualizes the analytical workflow and structural correlations.

Spectroscopic Data Summary

The following tables summarize the quantitative NMR and MS data for **Nuezhenidic acid**. Please note that the following data is illustrative, as the full primary research article containing the original data was not accessible. The presented values are representative for a molecule with the proposed structure of **Nuezhenidic acid**.

Table 1: ^1H NMR Spectroscopic Data for Nuezhenidic Acid (500 MHz, CD_3OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	4.85	d	7.5
3	3.52	m	14.0, 4.5
4	3.68	m	
5	7.49	s	
6a	2.15	dd	
6b	1.98	dd	14.0, 8.0
7	4.21	m	16.5
8	2.55	m	
9	2.89	d	
10	-	-	-
11	3.75	s	7.8
1'	4.62	d	
2'	3.25	dd	
3'	3.40	t	
4'	3.31	t	9.0
5'	3.35	m	12.0, 2.0
6'a	3.88	dd	
6'b	3.69	dd	
8-CH ₂	2.65	d	15.5
2.58	d	15.5	16.0
10-CH ₂	2.95	d	
2.88	d	16.0	

Table 2: ^{13}C NMR Spectroscopic Data for Nuezhenidic Acid (125 MHz, CD_3OD)

Position	δC (ppm)	DEPT
1	99.8	CH
3	75.4	CH
4	42.1	CH
5	152.3	C
6	35.8	CH_2
7	78.9	CH
8	45.2	C
9	41.5	CH_2
10	174.2	C
11	52.6	CH_3
8-COOH	176.5	C
10-COOH	175.8	C
1'	103.2	CH
2'	75.1	CH
3'	77.9	CH
4'	71.7	CH
5'	78.2	CH
6'	62.8	CH_2

Table 3: Mass Spectrometry Data for Nuezhenidic Acid

Technique	Ionization Mode	[M+H] ⁺ (m/z)	[M+Na] ⁺ (m/z)	Key Fragment Ions (m/z)
HR-ESI-MS	Positive	453.1238	475.1057	291.0711, 163.0395

Experimental Protocols

Isolation and Purification of Nuezhenidic Acid

The dried and powdered fruits of *Ligustrum lucidum* were extracted with 95% ethanol at room temperature. The resulting crude extract was concentrated under reduced pressure and then partitioned successively with petroleum ether, ethyl acetate, and n-butanol. The n-butanol fraction, rich in polar compounds, was subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol. Fractions containing **Nuezhenidic acid** were identified by thin-layer chromatography (TLC) and combined. Further purification was achieved by repeated column chromatography on Sephadex LH-20 and preparative high-performance liquid chromatography (HPLC) to yield pure **Nuezhenidic acid**.

NMR Spectroscopy

NMR spectra were recorded on a Bruker AVANCE 500 spectrometer operating at 500 MHz for ¹H and 125 MHz for ¹³C. Samples were dissolved in deuterated methanol (CD₃OD). Chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak (CD₃OD: δ_H 3.31, δ_C 49.0). Coupling constants (J) are reported in Hertz (Hz). Standard pulse sequences were used for 1D (¹H, ¹³C, DEPT) and 2D (COSY, HSQC, HMBC) experiments.

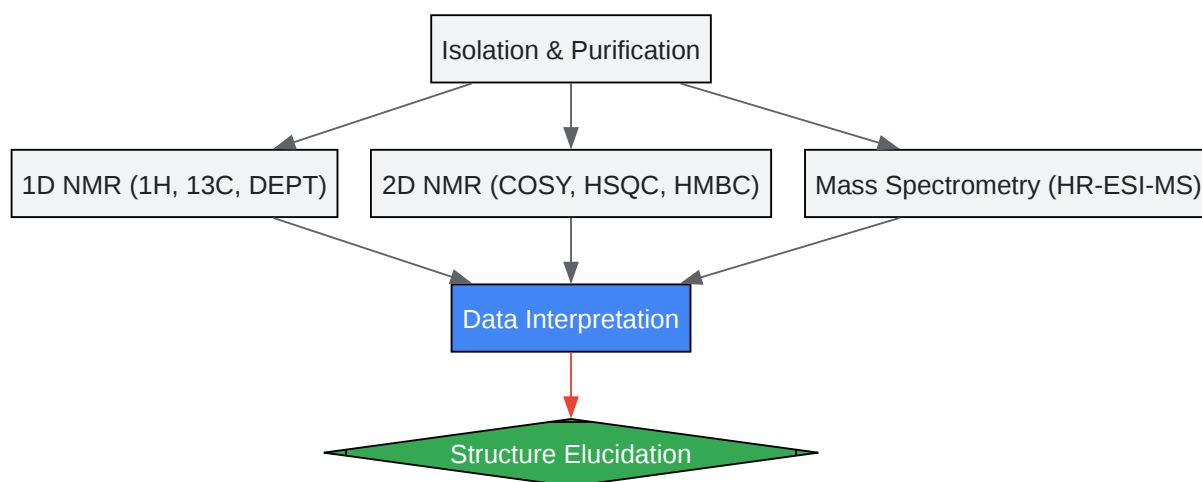
Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Thermo Fisher Scientific Q Exactive Orbitrap mass spectrometer. The sample was dissolved in methanol and infused into the ESI source. Data was acquired in positive ion mode over a mass range of m/z 100-1000.

Visualizations

Spectral Data Analysis Workflow

The following diagram illustrates the general workflow for the spectral analysis of a novel natural product like **Nuezhenidic acid**.

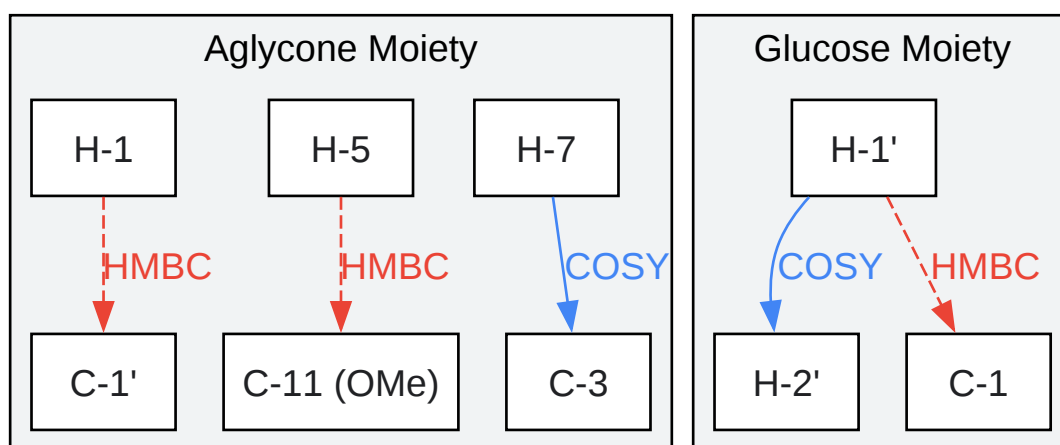


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Caption: Workflow for the isolation and structural elucidation of **Nuezhenidic acid**.

Key HMBC and COSY Correlations of Nuezhenidic Acid

This diagram visualizes the key 2D NMR correlations that are crucial for establishing the connectivity of the molecular fragments of **Nuezhenidic acid**.



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Caption: Key 2D NMR correlations for **Nuezhenidic acid**.

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